

A Comprehensive Technical Guide to 2-Methylbutanoic Anhydride

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Compound of Interest

Compound Name: 2-Methylbutanoic anhydride

Cat. No.: B074736

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Methylbutanoic anhydride**, a versatile reagent in organic synthesis. The document covers its nomenclature, physicochemical properties, synthesis, and key applications, with a focus on its utility in the development of pharmaceuticals and other bioactive molecules.

Nomenclature and Synonyms

2-Methylbutanoic anhydride is known by several synonyms in chemical literature and commercial databases. A comprehensive list is provided below to aid in literature searches and material sourcing.

Primary Name	Synonyms
2-Methylbutanoic anhydride	2-Methylbutyric anhydride, Butanoic acid, 2-methyl-, 1,1'-anhydride, 2-Methylbutanoic acid anhydride, 2-Methylbutanoyl 2-methylbutanoate[1]
Butanoic acid, 2-methyl-, anhydride	2-Methylbutyryl anhydride, Butyric acid, 2-methyl-, anhydride[1]
Isovaleric anhydride	iso-Pentanoic anhydride, Butanoic acid, 3-methyl-, anhydride[2][3]

Physicochemical Properties

The physical and chemical properties of **2-Methylbutanoic anhydride** are summarized in the table below. These properties are essential for its handling, storage, and application in chemical reactions.

Property	Value
CAS Number	1519-23-9[1]
Molecular Formula	C ₁₀ H ₁₈ O ₃ [1]
Molecular Weight	186.25 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]
Odor	Distinctive, pungent[1]
Boiling Point	215 °C at 760 mmHg
Density	0.934 g/mL at 25 °C
Solubility	Soluble in organic solvents; reacts with water.
SMILES	<chem>CCC(C)C(=O)OC(=O)C(C)CC</chem>
InChI	InChI=1S/C10H18O3/c1-5-7(3)9(11)13-10(12)8(4)6-2/h7-8H,5-6H2,1-4H3

Synthesis of 2-Methylbutanoic Anhydride

2-Methylbutanoic anhydride is typically synthesized via the dehydration of 2-methylbutanoic acid. A common laboratory-scale protocol involves catalytic dehydration.

Experimental Protocol: Catalytic Dehydration of 2-Methylbutanoic Acid

This protocol describes the synthesis of **2-Methylbutanoic anhydride** from 2-methylbutanoic acid using a catalytic amount of a strong acid.

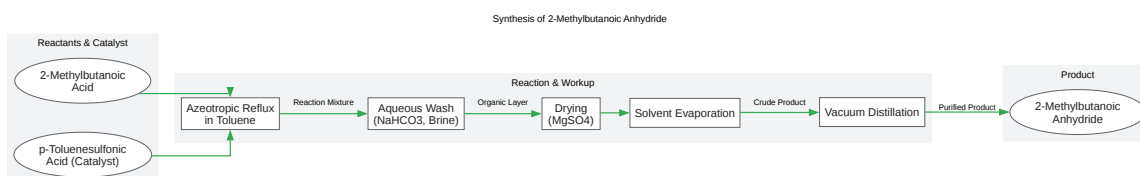
Materials:

- 2-Methylbutanoic acid
- p-Toluenesulfonic acid (catalyst)
- Anhydrous toluene (solvent)
- Sodium bicarbonate solution (5%, aqueous)
- Anhydrous magnesium sulfate
- Round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- To a round-bottom flask, add 2-methylbutanoic acid and anhydrous toluene.
- Add a catalytic amount of p-toluenesulfonic acid (approximately 0.5-1.0 mol%).
- Assemble the Dean-Stark apparatus and reflux condenser.
- Heat the mixture to reflux. Water will be azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the catalyst and remove any unreacted carboxylic acid.

- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude **2-Methylbutanoic anhydride** can be purified by vacuum distillation.



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Fig. 1: Experimental workflow for the synthesis of **2-Methylbutanoic anhydride**.

Applications in Organic Synthesis

2-Methylbutanoic anhydride is a potent acylating agent used for the synthesis of esters and amides. These reactions are fundamental in the preparation of various compounds, including active pharmaceutical ingredients (APIs).

Ester Synthesis

The reaction of **2-Methylbutanoic anhydride** with an alcohol in the presence of a base or an acid catalyst yields the corresponding 2-methylbutanoate ester.

This protocol details the synthesis of an ester from a primary alcohol and **2-Methylbutanoic anhydride**.

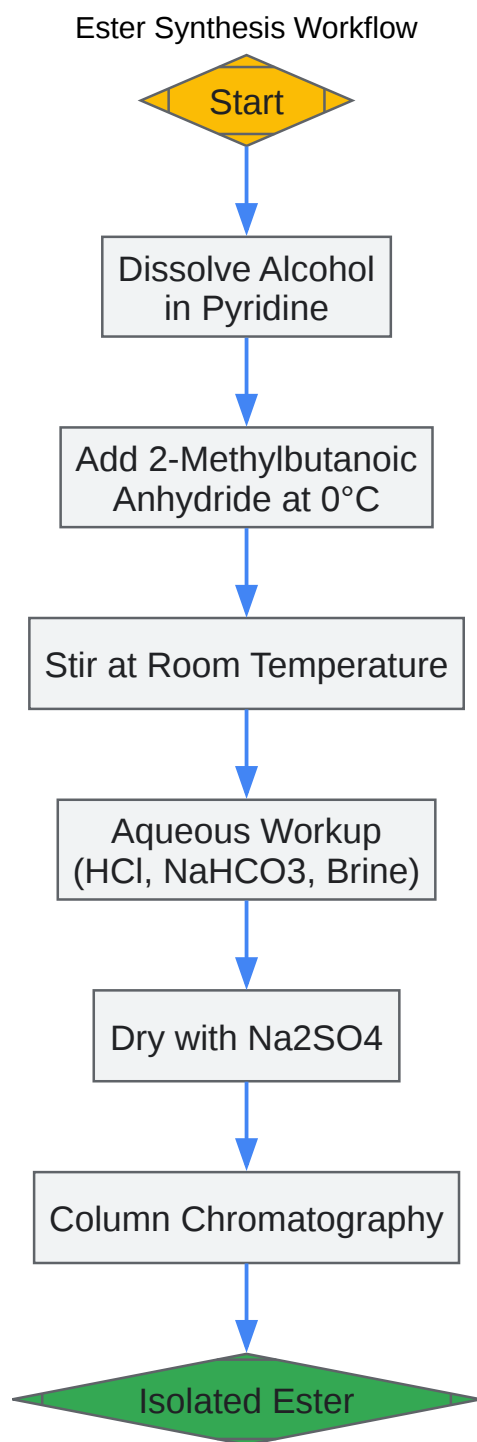
Materials:

- Primary alcohol
- **2-Methylbutanoic anhydride**
- Pyridine (base and solvent)
- Diethyl ether
- Hydrochloric acid (1 M, aqueous)
- Saturated sodium bicarbonate solution (aqueous)
- Brine
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve the primary alcohol in pyridine.
- Cool the solution in an ice bath.
- Slowly add **2-Methylbutanoic anhydride** to the cooled solution with stirring.

- Allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl (to remove pyridine), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure.
- The crude ester can be purified by column chromatography on silica gel.



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Fig. 2: General workflow for ester synthesis using **2-Methylbutanoic anhydride**.

Amide Synthesis

2-Methylbutanoic anhydride reacts with primary or secondary amines to form N-substituted 2-methylbutanamides.

This protocol provides a general procedure for the synthesis of an amide from a primary amine and **2-Methylbutanoic anhydride**.

Materials:

- Primary amine
- **2-Methylbutanoic anhydride**
- Dichloromethane (solvent)
- Triethylamine (base)
- Hydrochloric acid (1 M, aqueous)
- Saturated sodium bicarbonate solution (aqueous)
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

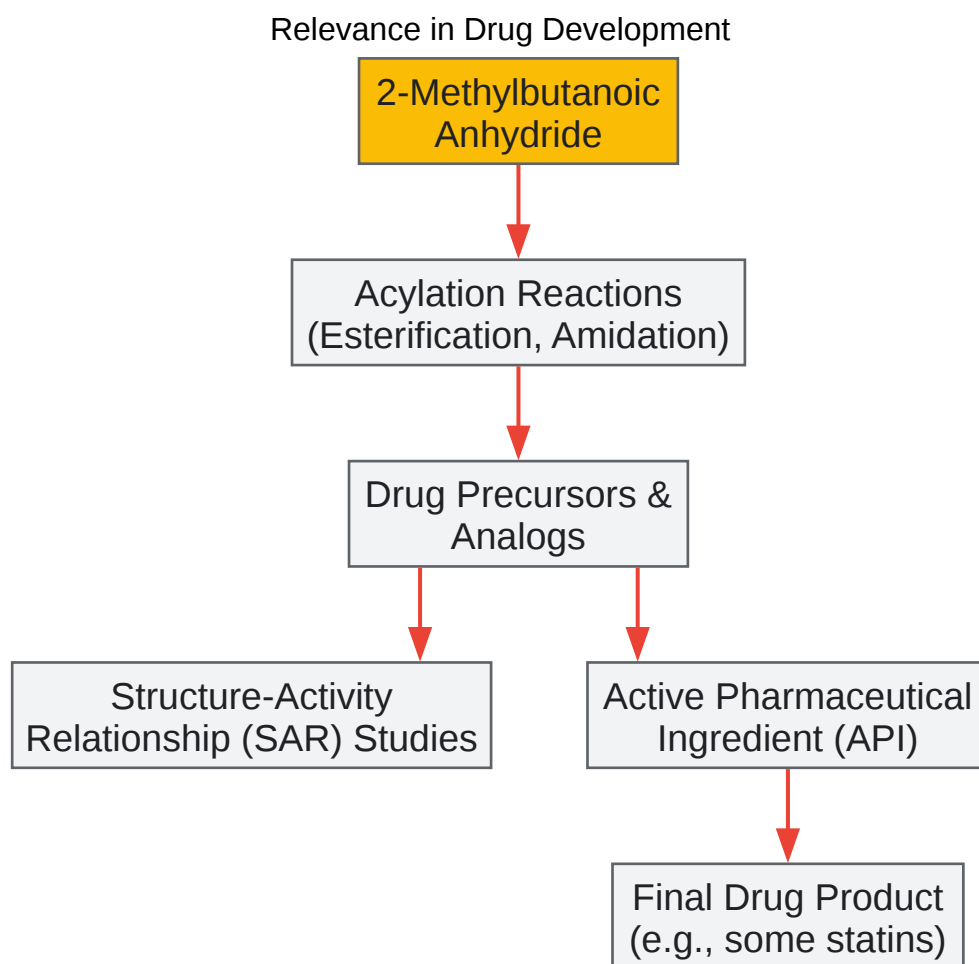
- Dissolve the primary amine and triethylamine in dichloromethane in a round-bottom flask.
- Cool the mixture in an ice bath.

- Add **2-Methylbutanoic anhydride** dropwise to the stirred solution.
- Allow the reaction to proceed at 0°C for 30 minutes and then at room temperature for 2-4 hours.
- Monitor the reaction by TLC.
- After completion, wash the reaction mixture with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter and concentrate the organic phase under reduced pressure.
- Purify the resulting amide by recrystallization or column chromatography.

Relevance in Drug Development

The 2-methylbutyryl moiety is present in the structure of several pharmaceutical compounds. For instance, some statin drugs, which are used to lower cholesterol, contain a 2-methylbutyrate ester side chain.^[4] This structural feature can influence the drug's lipophilicity, metabolic stability, and binding affinity to its target enzyme. While **2-Methylbutanoic anhydride** may not be directly used in the final step of synthesizing all such drugs, it serves as a valuable reagent for introducing the 2-methylbutyryl group in the synthesis of drug precursors and analogs for structure-activity relationship (SAR) studies.

As **2-Methylbutanoic anhydride** is a highly reactive and non-specific acylating agent, it is not expected to have a direct, targeted interaction with biological signaling pathways. Its biological relevance lies in its utility as a building block for the synthesis of more complex and biologically active molecules. The resulting esters and amides may then interact with specific biological targets.



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Fig. 3: Logical relationship of **2-Methylbutanoic anhydride** in drug development.

Safety and Handling

2-Methylbutanoic anhydride is a corrosive and moisture-sensitive compound. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Store in a cool, dry place away from incompatible materials such as water, alcohols, and strong bases.

This guide provides a foundational understanding of **2-Methylbutanoic anhydride** for its application in research and development. For specific applications, further optimization of the

described protocols may be necessary. Always consult relevant safety data sheets (SDS) before handling this chemical.

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